7-O-Demethyl rapamycin stability in DMSO at -20°C

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Compound of Interest		
Compound Name:	7-O-Demethyl rapamycin	
Cat. No.:	B15560750	Get Quote

Technical Support Center: 7-O-Demethyl Rapamycin

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **7-O-Demethyl rapamycin** when stored in Dimethyl Sulfoxide (DMSO) at -20°C.

Frequently Asked Questions (FAQs)

Q1: What is the expected stability of **7-O-Demethyl rapamycin** in DMSO when stored at -20°C?

While specific long-term stability data for **7-O-Demethyl rapamycin** in DMSO at -20°C is not readily available in public literature, data from its parent compound, rapamycin, and other analogs (rapalogs) suggest that it is reasonably stable under these conditions for short to medium-term storage. For instance, rapamycin solutions in DMSO are routinely recommended for storage at -20°C for months.[1] However, the exact stability will depend on various factors including the purity of the DMSO, the concentration of the solution, and the exclusion of water and light. For long-term storage, it is always best practice to aliquot the stock solution to avoid repeated freeze-thaw cycles.[1]

Q2: What are the common degradation pathways for rapamycin and its analogs in DMSO?

Tech Support

Rapamycin and its analogs can be susceptible to several degradation pathways, particularly in the presence of contaminants like water. The macrolide structure contains ester and ketone functionalities that can be prone to hydrolysis. Oxidation can also occur, as the molecule is sensitive to air and light. It is crucial to use anhydrous DMSO and protect the solution from light to minimize degradation.

Q3: How do freeze-thaw cycles affect the stability of **7-O-Demethyl rapamycin** in DMSO?

Repeated freeze-thaw cycles are generally not recommended for solutions of small molecules in DMSO.[1] While some studies on a diverse set of compounds have shown no significant loss after a limited number of cycles, it is considered best practice to prepare single-use aliquots to maintain the integrity of the compound over time.[2][3] Each freeze-thaw cycle can introduce moisture from the air into the DMSO stock, potentially accelerating degradation.

Q4: Can I store my **7-O-Demethyl rapamycin** DMSO stock solution at a different temperature?

Storage at -20°C is the most commonly recommended temperature for preserving the stability of rapamycin and its analogs in DMSO.[1] Storage at higher temperatures, such as 4°C or room temperature, will significantly accelerate degradation. One study showed that everolimus, a rapamycin analog, completely decayed within 50 days at 4°C and 35 days at 25°C in DMSO. [4] Therefore, for any storage duration, -20°C or lower is highly advisable.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Inconsistent experimental results using the same stock solution.	1. Degradation of 7-O-Demethyl rapamycin in the stock solution.2. Inaccurate concentration due to solvent evaporation or water absorption.3. Precipitation of the compound upon thawing.	1. Prepare fresh aliquots from a new vial of solid compound.2. Use anhydrous DMSO and ensure tubes are tightly sealed.3. Before use, ensure the solution is completely thawed and vortexed to ensure homogeneity. Visually inspect for any precipitate.
Visible precipitate in the DMSO stock solution after thawing.	1. The concentration of the solution may be too high, leading to insolubility at lower temperatures.2. The compound has degraded into less soluble products.	1. Gently warm the solution to 37°C and vortex to try and redissolve the precipitate. If it persists, the solution may be supersaturated and should be prepared at a lower concentration.2. If redissolving is unsuccessful, it is best to discard the stock and prepare a fresh one.
Loss of biological activity of the compound over time.	1. Chemical degradation of 7-O-Demethyl rapamycin.	1. Check the age of the stock solution and the number of freeze-thaw cycles.2. It is recommended to perform a stability study on your specific stock solution to determine its shelf-life under your storage conditions.

Stability Data of Rapamycin Analogs in DMSO

While specific quantitative data for **7-O-Demethyl rapamycin** is limited, the following table summarizes the stability of related compounds, rapamycin and everolimus, in DMSO at various temperatures. This can serve as a general guide.

Compound	Temperature	Stability	Reference
Rapamycin	Body Temperature (37°C)	Significant decay, becoming undetectable within 12 days.	[4]
Everolimus	37°C	Undetectable by day 14.	[4]
Everolimus	25°C	Completely decayed by day 35.	[4]
Everolimus	4°C	Completely decayed by day 50.	[4]

This data is illustrative and the stability of **7-O-Demethyl rapamycin** may vary.

Experimental Protocols

Protocol for Assessing the Stability of **7-O-Demethyl Rapamycin** **in DMSO**

This protocol outlines a general method to determine the stability of **7-O-Demethyl rapamycin** in a DMSO stock solution at -20°C over time using High-Performance Liquid Chromatography (HPLC).

Materials:

- **7-O-Demethyl rapamycin** (solid)

- Anhydrous DMSO

- HPLC-grade acetonitrile

- HPLC-grade water

- Formic acid (or other suitable modifier)

- HPLC system with a UV detector

- Appropriate HPLC column (e.g., C18)

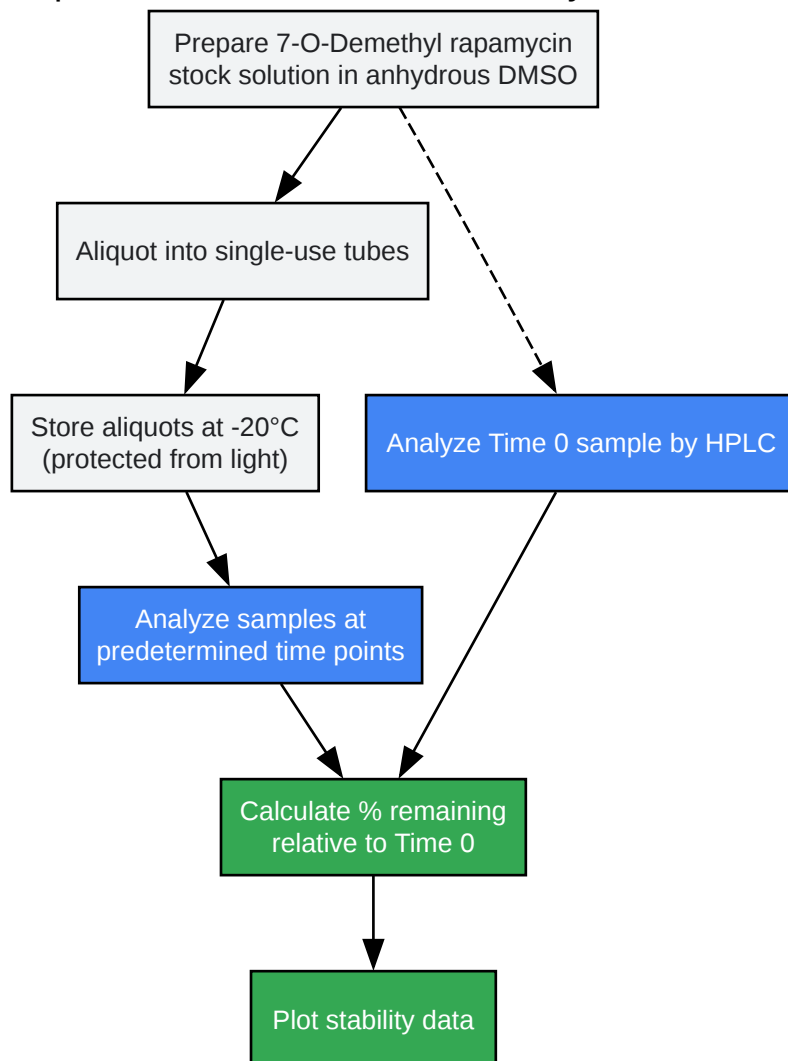- Microcentrifuge tubes

- Calibrated pipettes

Procedure:

- Preparation of Stock Solution (Time 0):

  - Accurately weigh a known amount of **7-O-Demethyl rapamycin**.

  - Dissolve it in a precise volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).

  - Vortex thoroughly to ensure complete dissolution. This is your Time 0 sample.

- Sample Aliquoting and Storage:

  - Dispense the stock solution into multiple small, tightly sealed microcentrifuge tubes (e.g., 20 µL aliquots).

  - Store the aliquots at -20°C, protected from light.

- HPLC Analysis (Time 0):

  - Immediately after preparation, take one aliquot of the Time 0 sample.

  - Dilute the sample to a suitable concentration for HPLC analysis with the mobile phase.

  - Inject the diluted sample into the HPLC system.

  - Record the peak area of the **7-O-Demethyl rapamycin** peak. This will serve as the baseline.

- Time-Point Analysis:

- At predetermined time intervals (e.g., 1 week, 2 weeks, 1 month, 3 months, 6 months), remove one aliquot from the -20°C storage.

- Allow the aliquot to thaw completely at room temperature.

- Prepare and analyze the sample by HPLC as described in step 3.

- Data Analysis:

  - For each time point, calculate the percentage of **7-O-Demethyl rapamycin** remaining relative to the Time 0 sample using the peak areas.

  - Percentage Remaining = (Peak Area at Time X / Peak Area at Time 0) * 100

  - Plot the percentage remaining against time to visualize the degradation profile.

Visualizations

Experimental Workflow for Stability Testing
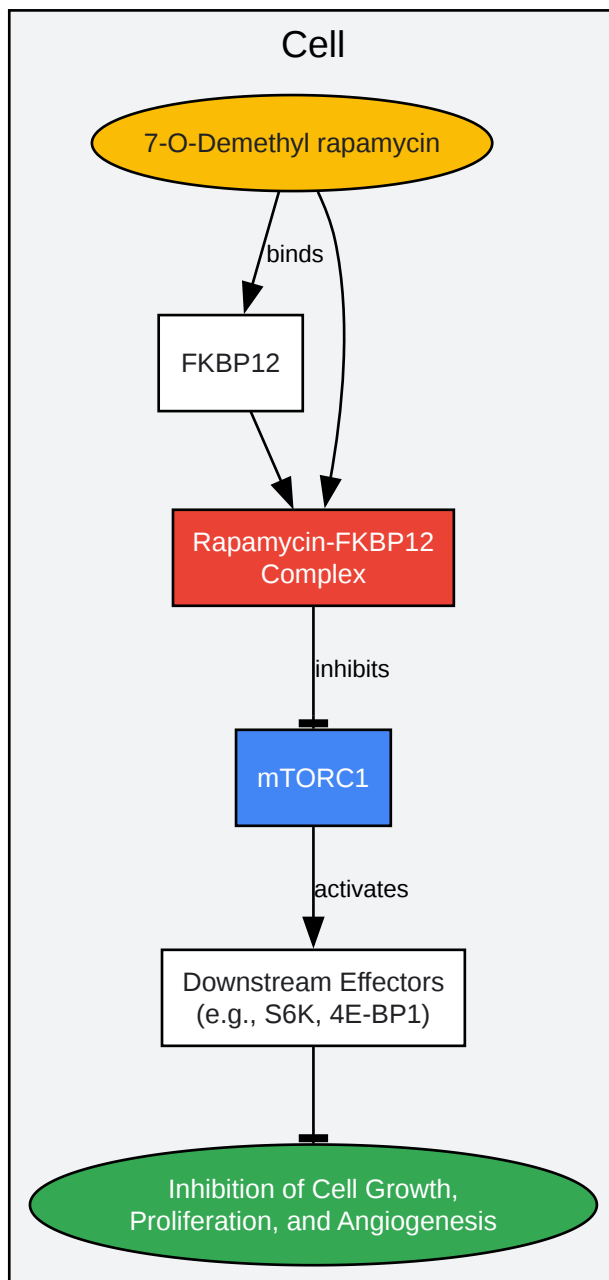
Experimental Workflow for Stability Assessment

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Caption: Workflow for determining the stability of **7-O-Demethyl rapamycin** in DMSO.

Signaling Pathway of Rapamycin and its Analogs

Simplified mTOR Signaling Pathway Inhibition by Rapamycin Analogs

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Caption: Mechanism of action of rapamycin analogs via mTORC1 inhibition.

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